

N-Butyl-N-ethylaniline: A Technical Guide for Researchers

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Compound of Interest

Compound Name: *N-Butyl-N-ethylaniline*

Cat. No.: *B084774*

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This technical guide provides an in-depth overview of **N-Butyl-N-ethylaniline**, a versatile chemical intermediate, for researchers, scientists, and professionals in drug development. This document outlines chemical suppliers, available pricing information, a detailed synthesis protocol, and its primary applications.

Chemical Suppliers and Pricing

N-Butyl-N-ethylaniline is available from various chemical suppliers, though pricing is often provided upon request for a formal quote. The purity and quantity of the chemical will significantly influence the cost. Below is a summary of potential suppliers and available pricing information. For the most accurate and up-to-date pricing, it is recommended to contact the suppliers directly.

Supplier	Website	Purity	Available Quantities	Pricing
LookChem	--INVALID-LINK--	≥98%	Inquire	Request a Quote
Vulcanchem	--INVALID-LINK--	Inquire	Inquire	Request a Quote
Career Henan Chemical Co.	--INVALID-LINK--	85.0-99.8%	Up to 100 Kilogram/Week	Request a Quote
Benchchem	--INVALID-LINK--	Inquire	Inquire	Request a Quote
Thermo Scientific Chemicals	--INVALID-LINK--	99%	25 g	\$65.65
Thermo Scientific Chemicals	--INVALID-LINK--	99%	100 g	\$193.65

*Note: The pricing information from Thermo Scientific Chemicals is for the related compound N-(n-Butyl)aniline and is provided as a potential reference. Pricing for **N-Butyl-N-ethylaniline** may vary.

Synthesis of N-Butyl-N-ethylaniline

A common method for the synthesis of **N-Butyl-N-ethylaniline** involves the reaction of N-ethylaniline with n-butanol. A detailed experimental protocol is provided below.[\[1\]](#)

Experimental Protocol

Materials:

- N-ethylaniline (182 parts)
- n-butanol (150 parts)
- Triphenyl phosphite (10 parts)
- Stirred autoclave

Procedure:

- Combine 182 parts of N-ethylaniline, 150 parts of n-butanol, and 10 parts of triphenyl phosphite in a stirred autoclave.
- Heat the mixture at 230°C for 20 hours.
- After the reaction is complete, cool the autoclave and carefully release the pressure.
- Distill the reaction mixture to remove the water formed during the reaction, any unreacted N-ethylaniline, and the excess n-butanol.
- The final product, **N-Butyl-N-ethylaniline**, is then purified by distillation. The boiling point is reported as 88-91°C at 5 mm Hg.

Yield:

This procedure is reported to yield approximately 183 parts of **N-Butyl-N-ethylaniline**, which corresponds to a 69% yield based on the initial amount of N-ethylaniline.[\[1\]](#)

Applications in Synthesis

N-Butyl-N-ethylaniline is primarily utilized as a chemical intermediate in the synthesis of a variety of other compounds.[\[2\]](#) Its main applications are in the production of:

- Dyes: It serves as a precursor in the manufacturing of various dyes.[\[2\]](#)
- Pharmaceuticals: It is used as an intermediate in the synthesis of active pharmaceutical ingredients (APIs).[\[2\]](#)
- Agrochemicals: It is also employed in the synthesis of certain agrochemicals.[\[2\]](#)

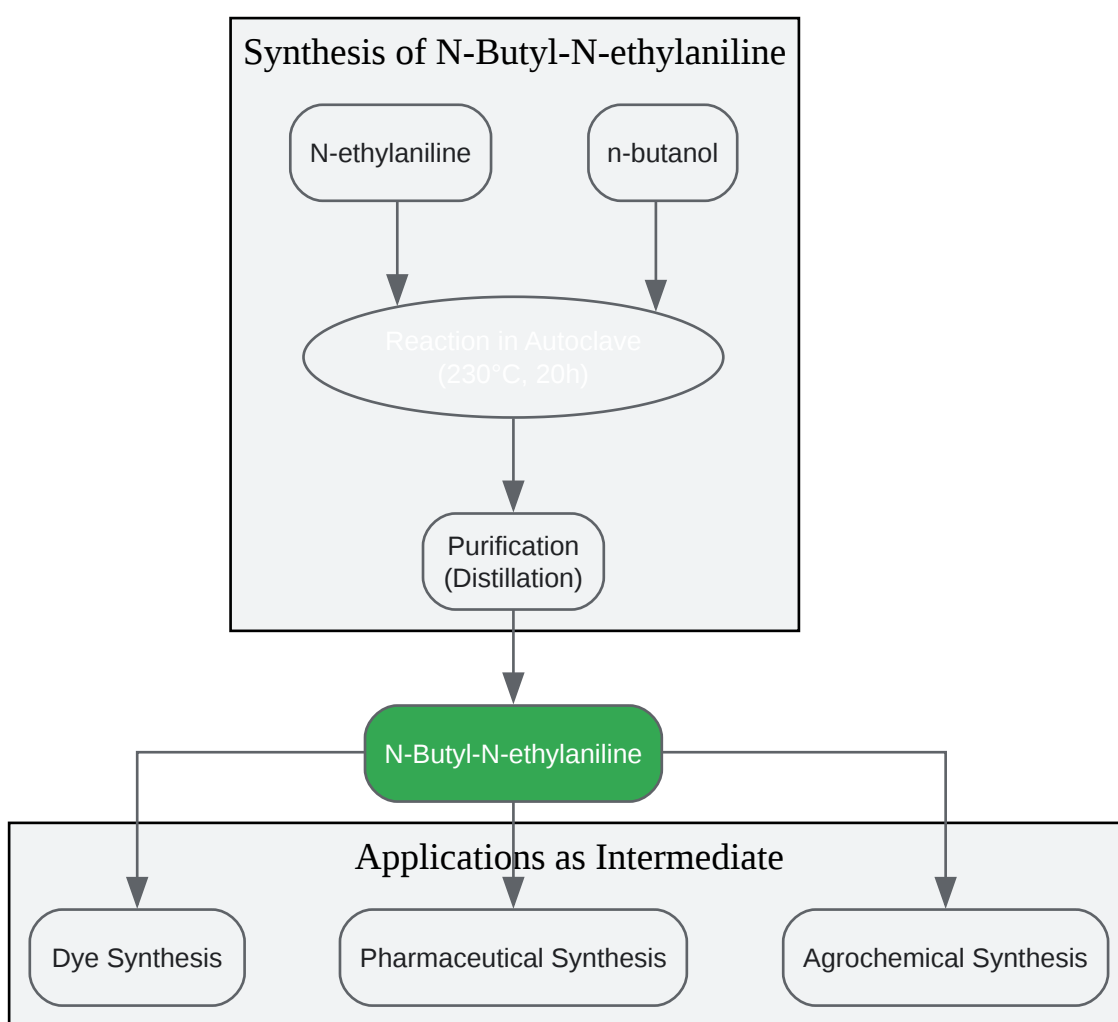
While the general applications are known, specific, detailed experimental protocols for the use of **N-Butyl-N-ethylaniline** in these synthetic processes are not readily available in the public domain. Researchers would likely need to adapt general synthesis procedures for related aniline compounds.

Signaling Pathways and Biological Activity

Despite a comprehensive search of scientific literature, no specific information was found detailing the involvement of **N-Butyl-N-ethylaniline** in any biological signaling pathways. While some N-alkylaniline derivatives have been studied for their biological activities, data specific to **N-Butyl-N-ethylaniline**'s effects on cellular signaling is not currently available.

Synthesis and Application Workflow

The following diagram illustrates the general workflow from the synthesis of **N-Butyl-N-ethylaniline** to its application as a chemical intermediate.



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Caption: Synthesis workflow of **N-Butyl-N-ethylaniline** and its applications.

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References

- 1. prepchem.com [prepchem.com]
- 2. N-Butyl-N-ethylaniline (13206-64-9) for sale [vulcanchem.com]
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